

Essential Safety and Operational Guide for 1-Trifluoroacetyl piperidine

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Compound of Interest

Compound Name: *1-Trifluoroacetyl piperidine*

Cat. No.: *B016560*

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1-Trifluoroacetyl piperidine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Quantitative Data

1-Trifluoroacetyl piperidine is a chemical compound that poses significant health and environmental risks. It is classified as fatal if swallowed and is very toxic to aquatic life.[\[1\]](#)[\[2\]](#) It can also cause serious eye irritation.[\[1\]](#) The signal word for this chemical is "Danger".[\[1\]](#)

Quantitative Data Summary

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₇ H ₁₀ F ₃ NO |
| Molecular Weight | 181.16 g/mol [2] |
| Appearance | Colorless to light yellow liquid [1][3] |
| Density | 1.226 g/mL at 25 °C [1] |
| Boiling Point | 77 °C at 15 mmHg [1] |
| Flash Point | 76.7 °C [1] |
| Refractive Index | n _{20/D} 1.4171 |
| Water Solubility | Slightly soluble (6 g/L) at 25 °C [4] |
| UN Number | 2810 [1] |

Operational Plan: Safe Handling and Storage

Safe handling and storage are critical to prevent exposure and accidents. Operations should always be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]\[5\]](#)

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary Personal Protective Equipment (PPE) is correctly worn. Prepare the work area by removing unnecessary items and ensuring emergency equipment (eyewash station, safety shower) is accessible.
- Dispensing: Use a closed system where possible to minimize vapor or mist generation.[\[3\]](#) Take measures to prevent the buildup of electrostatic charge, such as using grounded equipment.[\[3\]\[5\]](#)
- During Use: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not inhale vapors or mists.[\[3\]](#) [\[6\]](#) Keep the container away from heat, sparks, and open flames.[\[6\]](#)
- Post-Handling: Wash hands and face thoroughly after handling the chemical.[\[1\]](#)[\[3\]](#) Clean the work area and any equipment used.

Storage Plan:

- Store in a cool, dark, dry, and well-ventilated place.[3][6]
- Keep the container tightly closed to prevent leakage.[1][3]
- If a container has been opened, it must be carefully resealed and kept upright.[1][6]
- Store away from incompatible materials, particularly oxidizing agents.[3]

Required Personal Protective Equipment (PPE)

| Body Part | Protective Equipment |
|-------------|---|
| Eyes/Face | Wear chemical safety goggles that meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses if there is a splash hazard. [3][7] |
| Skin | Wear a lab coat and protective clothing to cover as much skin as possible.[3][7] For significant exposure risk, flame-retardant and antistatic protective clothing may be necessary.[8] |
| Hands | Wear protective gloves.[3] While the specific glove type is not detailed for this compound, nitrile or butyl rubber gloves are generally recommended for handling hazardous chemicals.[9] Always inspect gloves before use. |
| Respiratory | Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate or if vapors/mists are generated, a vapor respirator or a Type ABEK (EN14387) respirator filter is required.[3][6] |

Emergency Procedures: First Aid

In case of exposure, immediate action is crucial. Always have the Safety Data Sheet (SDS) available when seeking medical attention.[1][3]

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1][3]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.[1][3]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][3]
- If Swallowed: Do NOT induce vomiting.[1] Immediately call a poison control center or doctor. [1] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person.[1][3]

Disposal Plan

All waste materials must be handled and disposed of in accordance with federal, state, and local environmental regulations.[1][3]

Waste Chemical Disposal:

- Collection: Collect surplus and non-recyclable **1-Trifluoroacetyl piperidine** in a designated, compatible, and properly labeled waste container. Do not mix with other waste.[1]
- Disposal: Arrange for a licensed professional waste disposal company to handle the chemical waste.[1][10] Chemical incineration with an afterburner and scrubber is a possible disposal method.[3]

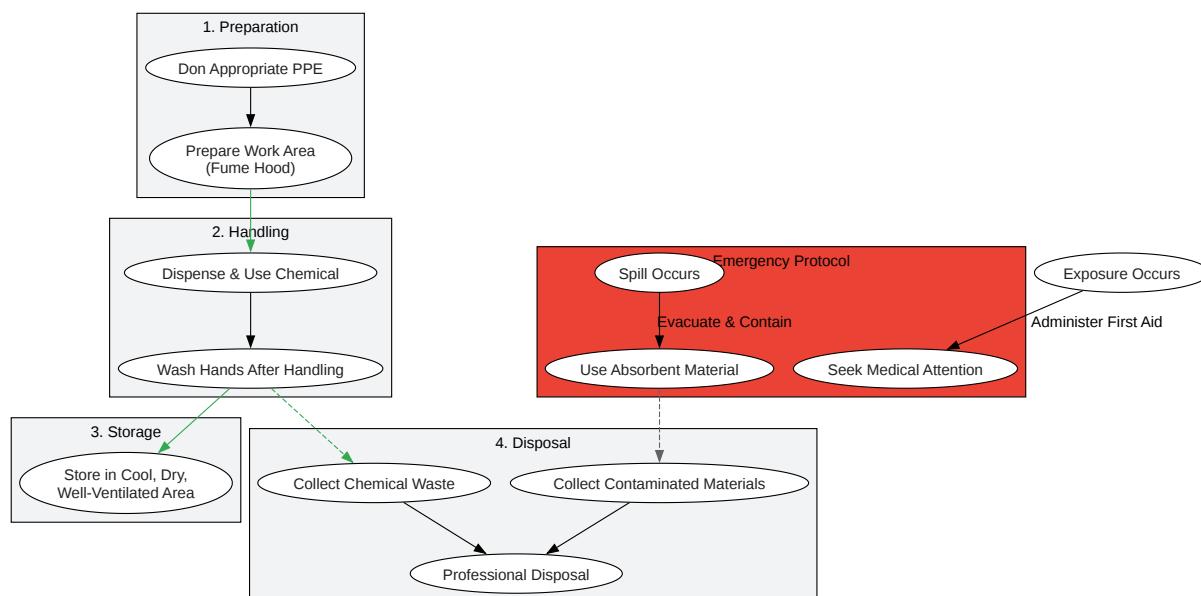
Contaminated Material Disposal:

- Containers: Empty containers should be treated as the product itself and disposed of as hazardous waste.[1] Do not reuse empty containers.
- Spill Absorbents: In case of a spill, use a non-combustible absorbent material like sand or vermiculite to contain and collect the chemical.[1] The collected material should be placed in

a sealed container and disposed of as hazardous waste.

Safe Handling Workflow

The following diagram outlines the logical workflow for safely handling **1-Trifluoroacetyl piperidine** from preparation through disposal.

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Caption: Workflow for safe handling of **1-Trifluoroacetyl piperidine**.

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References

- 1. 1-TRIFLUOROACETYL PIPERIDINE - Safety Data Sheet [chemicalbook.com]
- 2. 1-Trifluoroacetyl piperidine | C7H10F3NO | CID 5181830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tcichemicals.com [tcichemicals.com]
- 4. 1-Trifluoroacetyl piperidine | CAS#:340-07-8 | Chemsoc [chemsoc.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. peptide.com [peptide.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. leelinework.com [leelinework.com]
- 10. angenechemical.com [angenechemical.com]
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